

# An In-depth Technical Guide to cis-Emodin Bianthrone: Physical and Chemical Properties

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## Compound of Interest

Compound Name: *cis-Emodin bianthrone*

Cat. No.: B12380086

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## Introduction

**Cis-Emodin bianthrone** is a naturally occurring anthraquinone derivative.<sup>[1]</sup> As a member of the bianthrone class of compounds, it is formed by the oxidative dimerization of two emodin anthrone units. This guide provides a comprehensive overview of the known physical and chemical properties of **cis-Emodin bianthrone**, compiled from available scientific literature and chemical databases. Due to the limited specific research on the cis- isomer, data from closely related compounds, particularly emodin, are included for comparative context where appropriate.

## Chemical Structure and Properties

**Cis-Emodin bianthrone** is characterized by the molecular formula C<sub>30</sub>H<sub>22</sub>O<sub>8</sub> and possesses a molecular weight of 510.49 g/mol.<sup>[2]</sup> It is registered under the CAS number 61281-19-4.<sup>[1][2]</sup> The purity of commercially available **cis-Emodin bianthrone** is typically greater than 98%.<sup>[2]</sup>

Table 1: Core Chemical Properties of **cis-Emodin bianthrone**

Property	Value	Source(s)
Molecular Formula	C30H22O8	[1][2]
Molecular Weight	510.49 g/mol	[2]
CAS Number	61281-19-4	[1][2]
Purity	>98%	[2]

## Physical Properties

Detailed experimental data on the physical properties of **cis-Emodin bianthrone** are scarce in publicly accessible literature. The following table summarizes the available information.

Table 2: Physical Properties of **cis-Emodin bianthrone**

Property	Value/Description	Source(s)
Melting Point	Data not available	
Solubility	Methanol: 5.1 mg/mL (requires sonication and warming)	
Appearance	Data not available	

## Spectral Data

While a certificate of analysis for **cis-Emodin bianthrone** states that the NMR spectrum is "consistent with structure," specific spectral data such as <sup>1</sup>H NMR, <sup>13</sup>C NMR, IR, and UV-Vis are not readily available in the searched literature.[2] To provide a frame of reference, the spectral properties of the parent compound, emodin, are well-documented and can offer insights into the expected spectral characteristics of its derivatives.

## Experimental Protocols

Detailed experimental protocols for the specific characterization of **cis-Emodin bianthrone** are not extensively reported. However, general methodologies for the analysis of related anthraquinone compounds can be adapted.

## General Protocol for High-Performance Liquid Chromatography (HPLC) Analysis

A general HPLC method for the separation and quantification of anthraquinones and bianthrone in plant extracts, such as rhubarb, can be employed for the analysis of **cis-Emodin bianthrone**.

- **Column:** A reversed-phase C18 column (e.g., Agilent Eclipse XDB-C18, 150 mm x 4.6 mm, 5 µm) is typically used.
- **Mobile Phase:** A gradient elution with acetonitrile and water containing 0.1% phosphoric acid is common.
- **Flow Rate:** A flow rate of 1.0 mL/min is often utilized.
- **Detection:** UV detection at 254 nm is suitable for emodin and its derivatives.
- **Column Temperature:** The separation is usually performed at a controlled temperature, for instance, 30°C.

This method would allow for the determination of the purity of **cis-Emodin bianthrone** and its quantification in various samples.

## Biological Activity and Signaling Pathways

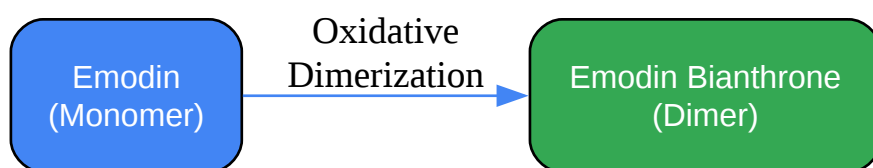
Currently, there is a significant lack of information in the scientific literature regarding the specific biological activities and signaling pathways associated with **cis-Emodin bianthrone**. The majority of research has focused on its parent compound, emodin.

Emodin itself exhibits a wide range of pharmacological effects, including anti-inflammatory, anticancer, and neuroprotective activities.<sup>[3][4][5]</sup> It is known to modulate several key signaling pathways involved in cell proliferation, apoptosis, and inflammation, such as the PI3K/Akt and MAPK pathways.<sup>[3]</sup>

Given the structural relationship, it is plausible that **cis-Emodin bianthrone** may possess similar or unique biological activities. However, dedicated studies are required to elucidate its specific mechanisms of action and its effects on cellular signaling.

## Logical Relationship of Emodin Derivatives

The following diagram illustrates the relationship between emodin and its dimeric form, bianthrone, highlighting the structural connection that suggests potential parallels in their biological activities.



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Caption: Relationship between Emodin and Emodin Bianthrone.

## Conclusion

This technical guide consolidates the currently available information on the physical and chemical properties of **cis-Emodin bianthrone**. While foundational data such as molecular formula and weight are established, there is a notable gap in the literature concerning detailed experimental properties, comprehensive spectral data, and specific biological activities. The provided information on the related compound emodin and general experimental protocols serves as a valuable starting point for researchers. Further investigation is critically needed to fully characterize **cis-Emodin bianthrone** and to explore its potential applications in drug development and other scientific fields. This lack of data presents a clear opportunity for novel research to contribute to the understanding of this natural compound.

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